

# RO3201195: A Technical Guide to a Selective p38 MAP Kinase Inhibitor

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## Compound of Interest

Compound Name: RO3201195

Cat. No.: B1678687

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## Abstract

**RO3201195** is a potent and highly selective, orally bioavailable inhibitor of p38 mitogen-activated protein kinase (MAPK).[1][2] Developed by Roche, this small molecule has been a valuable tool in studying the physiological and pathological roles of the p38 MAPK signaling pathway. This technical guide provides a comprehensive overview of the chemical structure, properties, mechanism of action, and relevant experimental protocols for **RO3201195**, intended to support researchers in its application.

## Chemical Structure and Properties

**RO3201195** is a pyrazolyl ketone derivative. Its chemical structure is characterized by a 5-amino-1-(4-fluorophenyl)-1H-pyrazol-4-yl core linked to a [3-(2,3-dihydroxypropoxy)phenyl]methanone moiety.[2] This structure confers excellent drug-like properties, including high oral bioavailability.[1][2]

Table 1: Physicochemical Properties of **RO3201195**

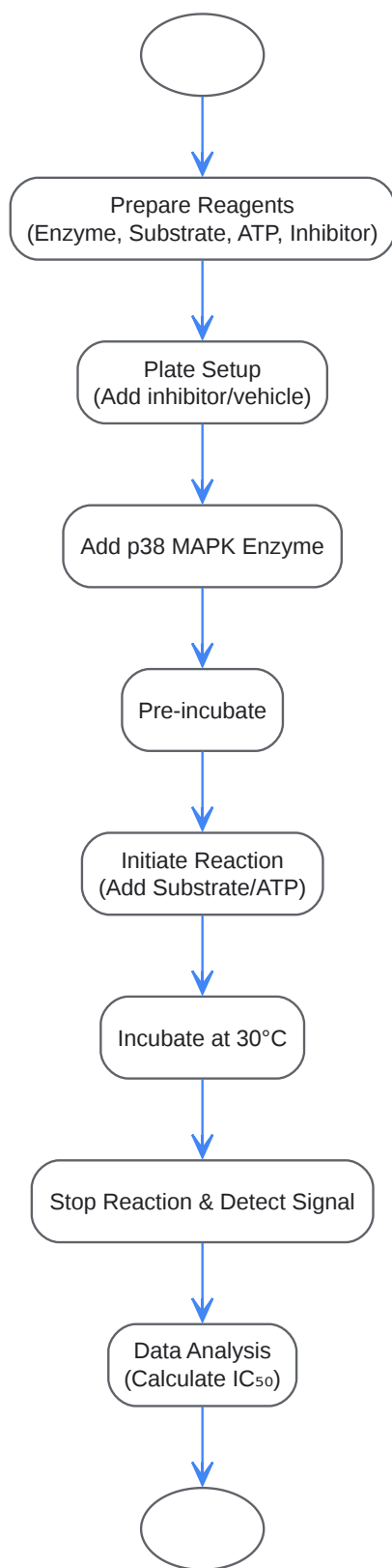
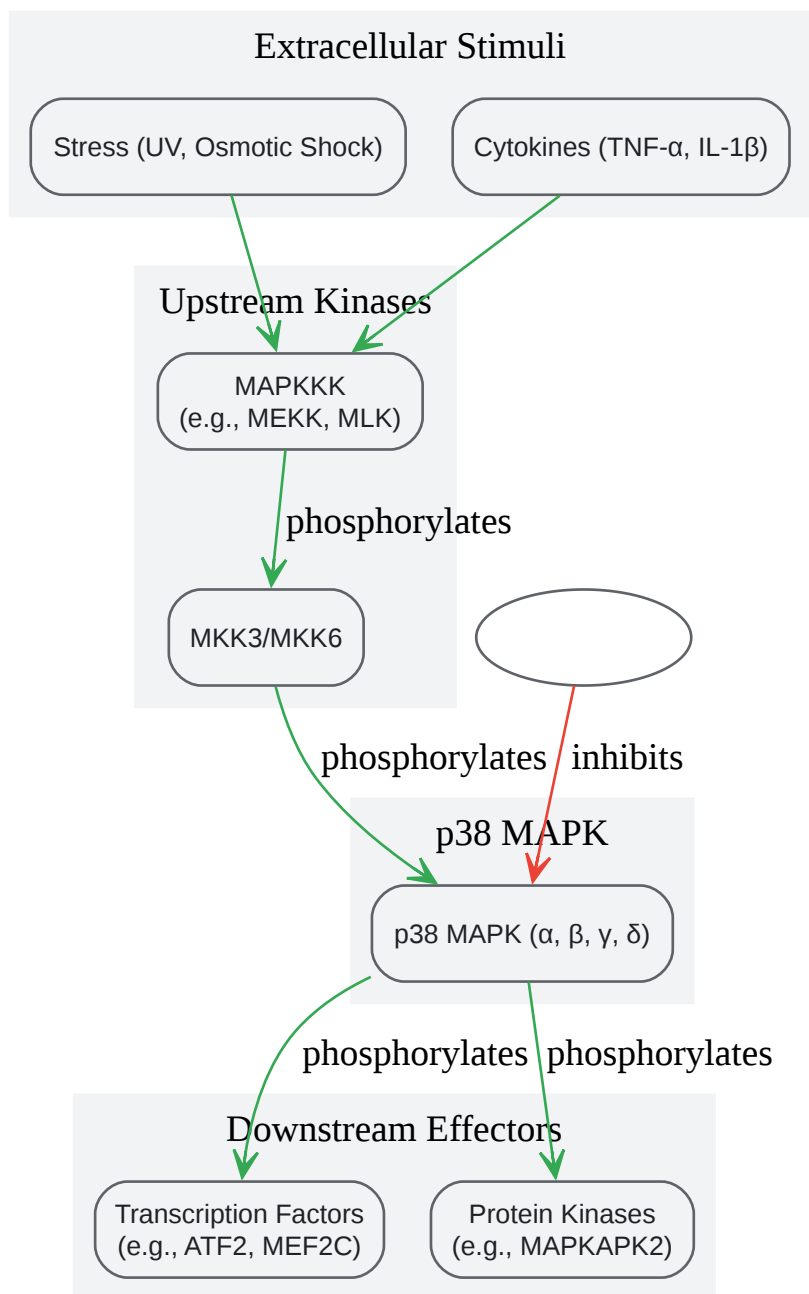
| Property          | Value                                                             | Source                                                 |
|-------------------|-------------------------------------------------------------------|--------------------------------------------------------|
| IUPAC Name        | --INVALID-LINK--<br>METHANONE                                     | PubChem                                                |
| Molecular Formula | C <sub>19</sub> H <sub>18</sub> FN <sub>3</sub> O <sub>4</sub>    | Calculated                                             |
| Molecular Weight  | 387.37 g/mol                                                      | Calculated                                             |
| SMILES String     | Nc1c(C(=O)c2cccc(OC--<br>INVALID-LINK--CO)c2)cnn1-<br>c1ccc(F)cc1 | PubChem                                                |
| Solubility        | Soluble in DMSO                                                   | Inferred from common practice<br>for similar compounds |

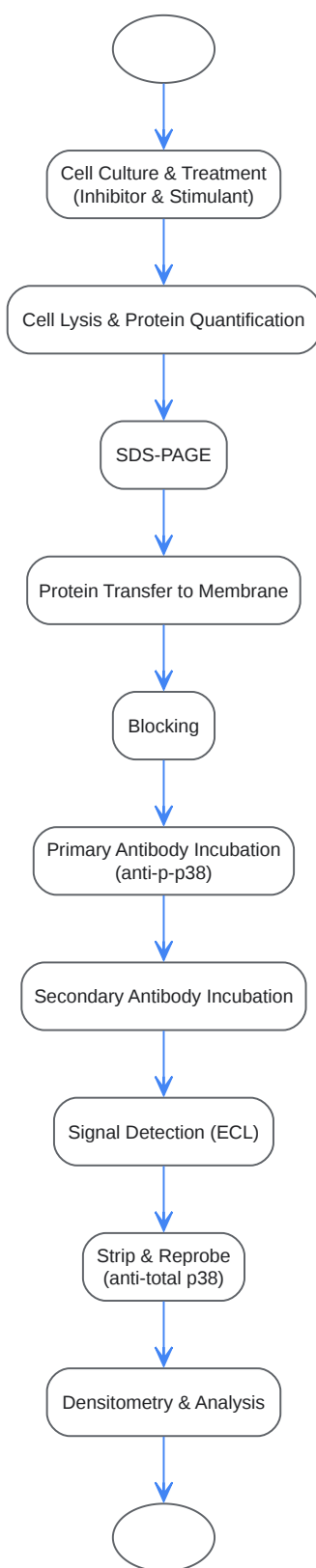
## Mechanism of Action

**RO3201195** is a highly selective inhibitor of the p38 MAP kinase, a key enzyme in a signaling cascade that responds to cellular stress and inflammatory cytokines.<sup>[1][2]</sup> It functions by binding to the ATP-binding pocket of unphosphorylated p38 $\alpha$ , a major isoform of p38 MAPK. A notable feature of its binding is a unique hydrogen bond formed between the exocyclic amine of the inhibitor and the side chain of threonine 106 in the p38 $\alpha$  kinase. This interaction is a significant contributor to the high selectivity of **RO3201195** for p38 MAPK over other kinases.<sup>[1][2]</sup>

## Signaling Pathway

The p38 MAPK pathway is a critical regulator of cellular processes such as inflammation, apoptosis, cell cycle control, and differentiation. The pathway is typically activated by cellular stressors and inflammatory cytokines. This activation involves a cascade of phosphorylation events, culminating in the activation of p38 MAPK, which then phosphorylates various downstream transcription factors and other protein kinases.





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## References

- 1. rcsb.org [rcsb.org]
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